

Acid Black 26 CAS number and synonyms.

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Compound of Interest

Compound Name: Acid black 26

Cat. No.: B1595528

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An In-depth Technical Guide to **Acid Black 26**

This technical guide provides a comprehensive overview of **Acid Black 26**, a synthetic dye with significant industrial applications. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on its chemical properties, synthesis, and analytical methodologies.

Core Identity and Synonyms

Acid Black 26 is a disazo acid dye known for its deep black color.^{[1][2]} It is widely used in the textile and leather industries.^{[1][3][4]}

CAS Number: 6262-07-3^{[1][3][4][5]}

Synonyms: A comprehensive list of synonyms for **Acid Black 26** is provided in the table below.

Synonym	Reference
C.I. Acid Black 26	[1]
C.I. 27070	[1]
Weak Acid Black VL	[1] [5]
Acid Black VLG	[1] [5]
Acid Black VL	[1]
Acid Milling Black[B]	[5]
Apollo Nylon Fast Black NB	[5]
Atul Acid Cyanine Black VL	[5] [6]
Best Acid Milling Black VLG	[5]
Daedo Acid Black NB	[5] [6]
Fast Milling Black[B]	[5]
Folan Fast Black VL	[5] [6]
Formo Leather Black Supra SLW	[5]
Haricid Black VLG	[5]
Kayanol Milling Black VLG	[5] [6]
Kemacid Black 26	[5]
Lerui Acid Black VLG	[5]
Lerui Acid Milling Black VL	[5]
Midlon Black VL	[5]
Milling Black VLG	[5]
Nerol VL	
Ostacid Black VL	
Phoebe Black W-VL 200%	

Polan Black RB	[5] [6]
Rifa Acid Fast Black NB	
Triacid Light Black VLN	[5] [6]
Manganese ferrite black	[5]

Physicochemical Properties

A summary of the key physicochemical properties of **Acid Black 26** is presented below.

Property	Value	Reference
Molecular Formula	C32H21N5Na2O7S2	[1] [5]
Molecular Weight	697.65 g/mol	[1] [5]
Appearance	Bluish-black powder	[1] [3]
Solubility	Soluble in water (100 g/L at 90°C), slightly soluble in ethanol and acetone.	[1] [3]
Color in Concentrated H2SO4	Purple, turning blue upon dilution.	[1] [3]
Aqueous Solution Color	Blue	[1] [3]

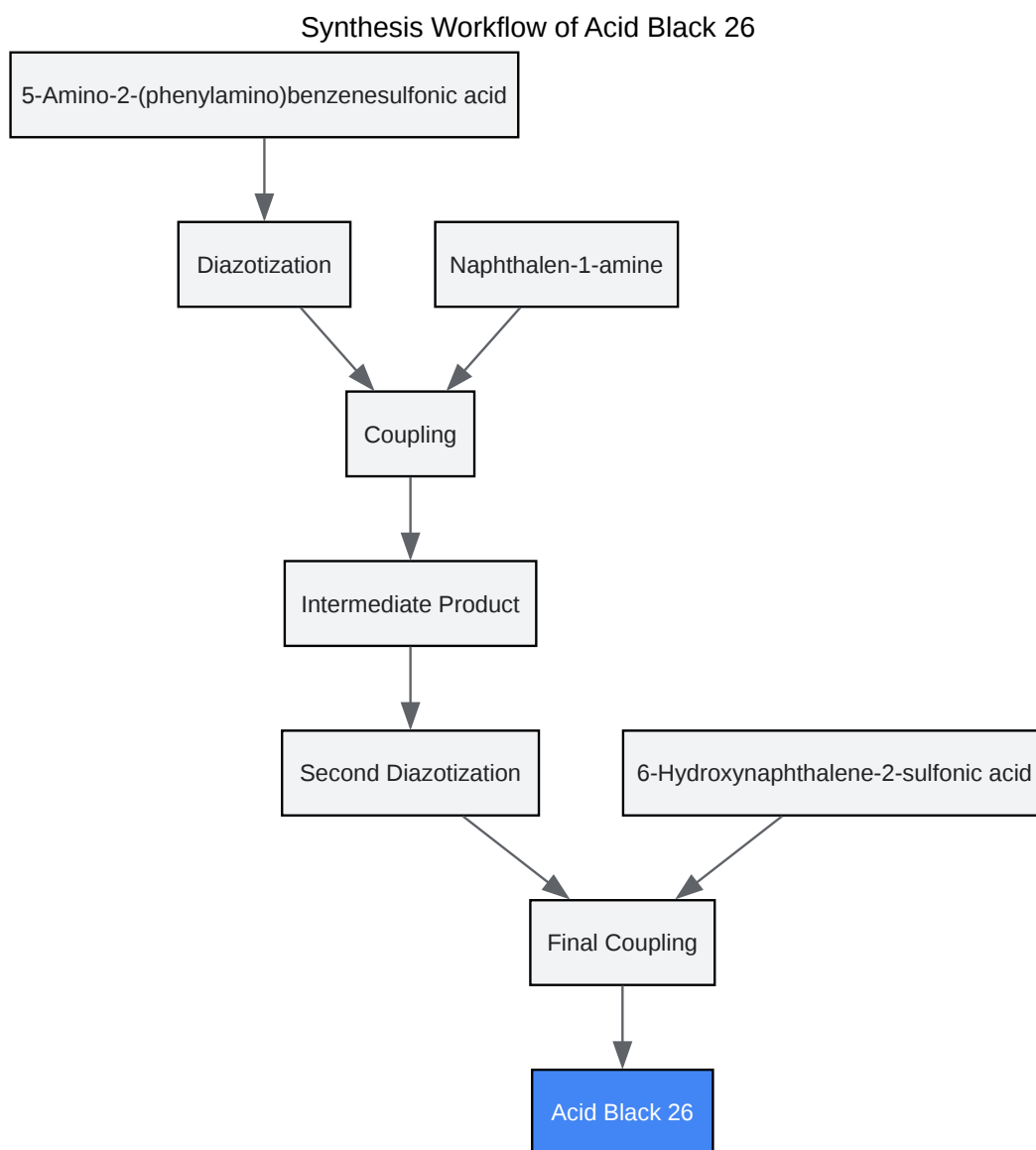
Synthesis of Acid Black 26

The synthesis of **Acid Black 26** is a multi-step process involving diazotization and coupling reactions. The general manufacturing method is as follows:

- First Diazotization: 5-Amino-2-(phenylamino)benzenesulfonic acid is diazotized.
- First Coupling: The resulting diazonium salt is coupled with Naphthalen-1-amine.
- Second Diazotization: The product from the first coupling is then diazotized.

- Second Coupling: Finally, this second diazonium salt is coupled with 6-Hydroxynaphthalene-2-sulfonic acid to yield **Acid Black 26**.[\[1\]](#)[\[3\]](#)

A logical diagram illustrating the synthesis workflow is provided below.



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Caption: Synthesis workflow for **Acid Black 26**.

Experimental Protocols

Detailed experimental protocols for the removal of **Acid Black 26** from aqueous solutions are crucial for environmental remediation studies. Below is a representative methodology for photocatalytic decolorization.

Photocatalytic Decolorization of Acid Black 26

This protocol describes a general procedure for the photocatalytic degradation of **Acid Black 26** using a catalyst such as TiO₂.

Materials:

- **Acid Black 26**
- Titanium dioxide (TiO₂) photocatalyst
- Hydrogen peroxide (H₂O₂) (optional, as an enhancer)
- Deionized water
- pH meter
- UV-Vis Spectrophotometer
- UV light source
- Magnetic stirrer and stir bars
- Beakers and volumetric flasks

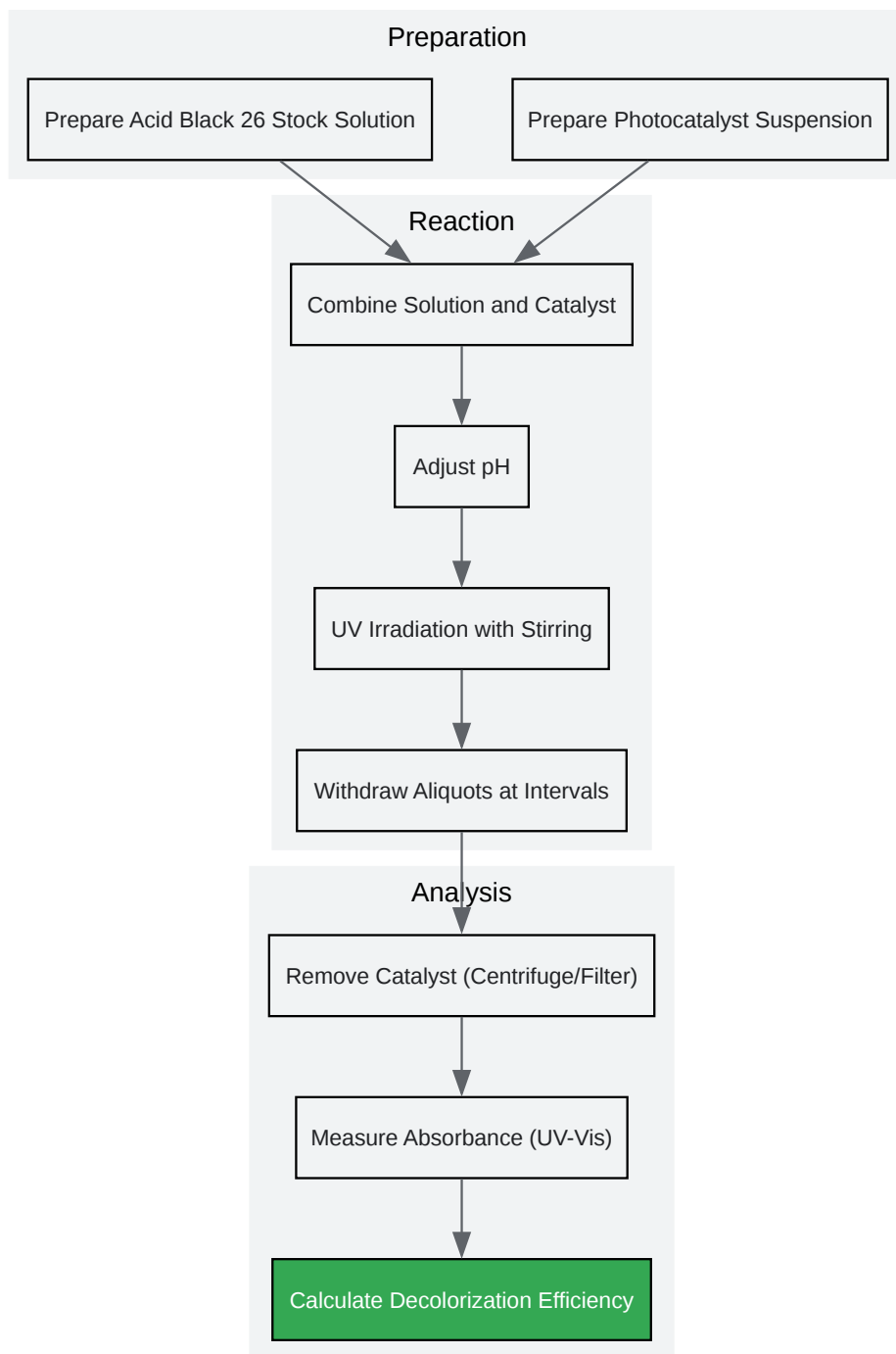
Procedure:

- **Preparation of Acid Black 26 Solution:** Prepare a stock solution of **Acid Black 26** of a known concentration (e.g., 0.071 mM) in deionized water.

- Experimental Setup:
 - Place a specific volume of the **Acid Black 26** solution into a beaker.
 - Add a measured amount of the photocatalyst (e.g., TiO₂).
 - If required, add a specific concentration of hydrogen peroxide.
 - Adjust the pH of the solution to the desired value (e.g., pH 6.2) using dilute acid or base.
- Photocatalytic Reaction:
 - Place the beaker under a UV light source.
 - Continuously stir the solution using a magnetic stirrer to ensure a homogenous suspension of the catalyst.
 - Withdraw aliquots of the solution at regular time intervals.
- Analysis:
 - Centrifuge or filter the withdrawn aliquots to remove the photocatalyst particles.
 - Measure the absorbance of the supernatant at the maximum wavelength (λ_{max}) of **Acid Black 26** using a UV-Vis spectrophotometer.
 - The decolorization efficiency can be calculated from the change in absorbance over time.

A diagram of this experimental workflow is presented below.

Experimental Workflow for Photocatalytic Decolorization



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Caption: Workflow for photocatalytic decolorization of **Acid Black 26**.

Applications

Acid Black 26 is primarily used for dyeing various materials, including:

- Wool[1][4]
- Polyamide fibers[1][4]
- Silk[1][4]
- Wool blended fabrics[1][4]
- Leather[1][3][4]

It is also utilized in the paper and thermoset/thermoplastic industries.[7]

Toxicological Information

While specific toxicological data for **Acid Black 26** is limited in the provided search results, azo dyes as a class can be of toxicological concern. The reductive cleavage of the azo bond can lead to the formation of aromatic amines, some of which are known to be carcinogenic. However, one study on "Acid Black 210" concluded it to be of low ecotoxicological risk.[8] It is important to handle all dyes with appropriate safety precautions.

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